

# "physical properties like melting point and boiling point of 2,6-dimethylphenyl isocyanide"

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## Compound of Interest

Compound Name: *2,6-Dimethylphenyl isocyanide*

Cat. No.: *B1223198*

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## An In-depth Technical Guide on the Physical Properties of 2,6-Dimethylphenyl Isocyanide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of **2,6-dimethylphenyl isocyanide**, with a primary emphasis on its melting and boiling points. The information is compiled from various chemical data sources to ensure accuracy and relevance for scientific and research applications.

## Core Physical Properties

**2,6-Dimethylphenyl isocyanide** is a chemical compound with the CAS number 2769-71-3. It is recognized for its utility as a laboratory chemical. The compound typically appears as a white to off-white crystalline solid or powder.

## Quantitative Data Summary

The melting and boiling points are critical parameters for the handling, storage, and application of any chemical compound. The following table summarizes the available data for **2,6-dimethylphenyl isocyanide**.

Physical Property	Value	Conditions
Melting Point	72-75 °C[1][2]	Not specified
73-74 °C[3]	Not specified	
74 °C[4]	Not specified	
Boiling Point	50-53 °C[5][6]	at 0.01 Torr
No information available[3]	at standard pressure	

Note on Boiling Point Data: The available boiling point data was measured under vacuum (0.01 Torr). Information regarding the boiling point at atmospheric pressure is not readily available in the reviewed literature.[3]

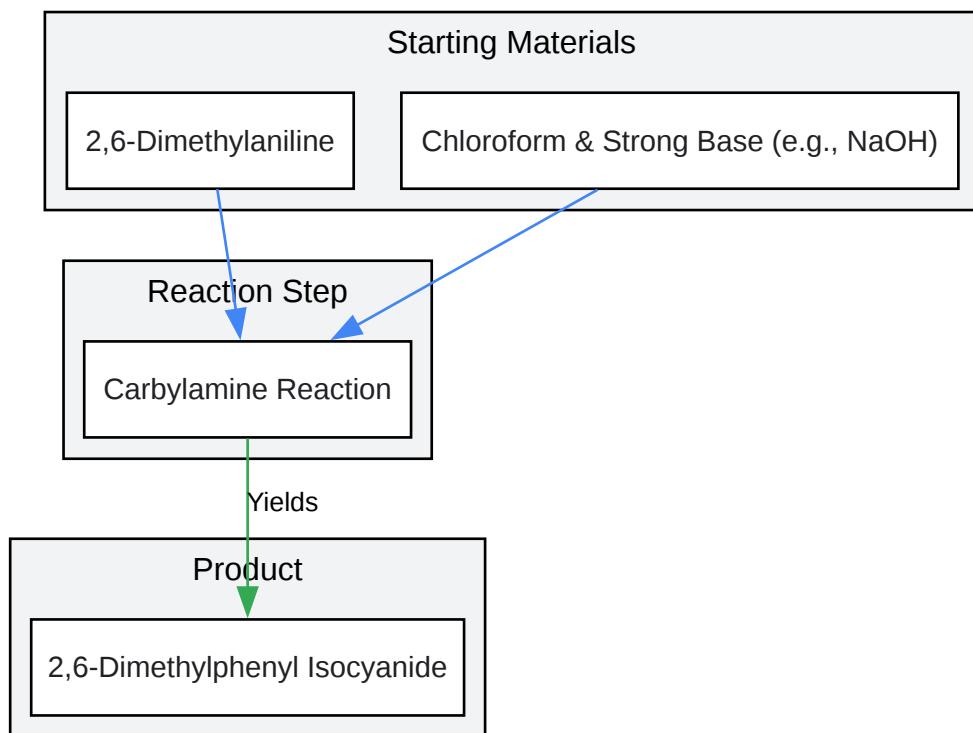
## Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **2,6-dimethylphenyl isocyanide** are not explicitly detailed in the publicly available safety and chemical data sheets. These properties are typically determined using standard laboratory methods such as capillary melting point apparatus (for melting point) and vacuum distillation setups (for boiling point under reduced pressure).

While specific protocols for property determination are not available, methods for the synthesis of aryl isocyanides are documented. One common approach involves the dehydration of the corresponding formamide. For instance, N-(2,6-dimethylphenyl)formamide can be dehydrated using agents like tosyl chloride (TsCl) in the presence of a base such as pyridine or triethylamine (TEA) to yield **2,6-dimethylphenyl isocyanide**.<sup>[7]</sup> Another established method is the reaction of 2,6-dimethylaniline with chloroform and a strong base like sodium hydroxide or potassium hydroxide.<sup>[7]</sup>

## Logical Workflow for Synthesis

The synthesis of **2,6-dimethylphenyl isocyanide** from its corresponding aniline is a common preparatory route. The following diagram illustrates a generalized logical workflow for this chemical transformation.



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Caption: Logical workflow for the synthesis of 2,6-dimethylphenyl isocyanide.

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